

Application Notes and Protocols for 11-Methyloctadecanoyl-CoA in Lipidomics Research

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Compound of Interest

Compound Name: **11-Methyloctadecanoyl-CoA**

Cat. No.: **B15548222**

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Note: Direct research specifically detailing the applications of **11-Methyloctadecanoyl-CoA** in lipidomics is limited in publicly available literature. The following application notes and protocols are based on established methodologies for the analysis of long-chain branched-chain fatty acids (BCFAs) and their corresponding acyl-CoA esters. **11-Methyloctadecanoyl-CoA**, a C19 branched-chain acyl-CoA, can be analyzed using these well-established workflows.

Application Notes

11-Methyloctadecanoyl-CoA is the activated form of 11-methyloctadecanoic acid, a branched-chain fatty acid. In lipidomics, the analysis of such molecules provides insights into various biological and pathological processes.

Potential Areas of Application:

- **Bacterial Lipidomics:** BCFAs are significant components of bacterial cell membranes, where they play a crucial role in maintaining membrane fluidity and function.^[1] The presence and abundance of **11-Methyloctadecanoyl-CoA** in a sample could serve as a biomarker for the presence of specific bacteria.
- **Cancer Research:** Certain BCFAs have demonstrated cytotoxic effects on various cancer cell lines and are being explored for their potential to inhibit cancer proliferation.^{[1][2]}

Investigating the metabolism of **11-Methyloctadecanoyl-CoA** in cancerous versus healthy cells could reveal novel therapeutic targets.

- Metabolic Disorders: The metabolism of BCFAs is linked to the catabolism of branched-chain amino acids.^[2] Dysregulation in these pathways can be indicative of certain metabolic disorders. The accumulation of specific branched-chain fatty acyl-CoAs may be relevant in the study of diseases like peroxisomal biogenesis disorders.^[1]
- Food Science and Nutrition: BCFAs are found in dairy and meat products from ruminant animals and contribute to their flavor profiles.^[1] The analysis of **11-Methyloctadecanoyl-CoA** and its parent fatty acid can be applied in food authentication and the study of dietary lipid metabolism.

Experimental Protocols

The following is a generalized protocol for the extraction and quantification of **11-Methyloctadecanoyl-CoA** from biological samples using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and specific method for the analysis of acyl-CoAs.^{[3][4][5]}

Protocol 1: Extraction of Long-Chain Acyl-CoAs from Tissues or Cells

This protocol is adapted from methods developed for the analysis of long-chain acyl-CoAs.^[3]
^[4]

Materials:

- Homogenizer
- Ice-cold 10% (w/v) Trichloroacetic Acid (TCA)
- Internal Standard (e.g., ¹³C-labeled palmitoyl-CoA)
- Solid Phase Extraction (SPE) C18 cartridges
- SPE wash solution: 100 mM ammonium acetate in water

- SPE elution solution: Methanol
- Centrifuge capable of 17,000 x g and 4°C

Procedure:

- Weigh approximately 50-100 mg of frozen tissue or collect a cell pellet.
- Immediately homogenize the sample in 1 mL of ice-cold 10% TCA.
- Spike the homogenate with a known amount of internal standard.
- Sonicate the sample for 30 seconds on ice.
- Centrifuge at 17,000 x g for 10 minutes at 4°C to pellet the protein.
- Activate an SPE C18 cartridge by washing with 3 mL of methanol followed by 3 mL of water.
- Load the supernatant from the centrifuged sample onto the SPE cartridge.
- Wash the cartridge with 3 mL of the SPE wash solution.
- Elute the acyl-CoAs with 2 mL of methanol.
- Dry the eluate under a stream of nitrogen.
- Reconstitute the dried sample in 100 µL of the initial mobile phase for LC-MS/MS analysis.

Protocol 2: LC-MS/MS Analysis of 11-Methyloctadecanoyl-CoA

This method is based on established procedures for long-chain acyl-CoA quantification.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Reversed-phase C18 or C8 column (e.g., 2.1 x 150 mm, 1.7 µm)

- Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source

LC Conditions:

- Mobile Phase A: 15 mM ammonium hydroxide in water
- Mobile Phase B: 15 mM ammonium hydroxide in acetonitrile
- Gradient:
 - 0-2 min: 20% B
 - 2-5 min: Linear gradient to 95% B
 - 5-7 min: Hold at 95% B
 - 7-8 min: Return to 20% B
 - 8-10 min: Re-equilibration at 20% B
- Flow Rate: 0.3 mL/min
- Column Temperature: 40°C
- Injection Volume: 10 µL

MS/MS Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Multiple Reaction Monitoring (MRM):
 - Monitor the precursor to product ion transition for **11-Methyloctadecanoyl-CoA**. The precursor ion will be the $[M+H]^+$ adduct. A characteristic neutral loss of 507 Da is common for acyl-CoAs and can be used for profiling.[4][6]
 - The specific m/z for the precursor ion of **11-Methyloctadecanoyl-CoA** ($[C_{39}H_{70}N_7O_{17}P_3S+H]^+$) would be approximately 1054.4. A characteristic product ion would result from the fragmentation of the phosphopantetheine moiety.

- Collision Energy and other MS parameters: Optimize based on the specific instrument and analyte.

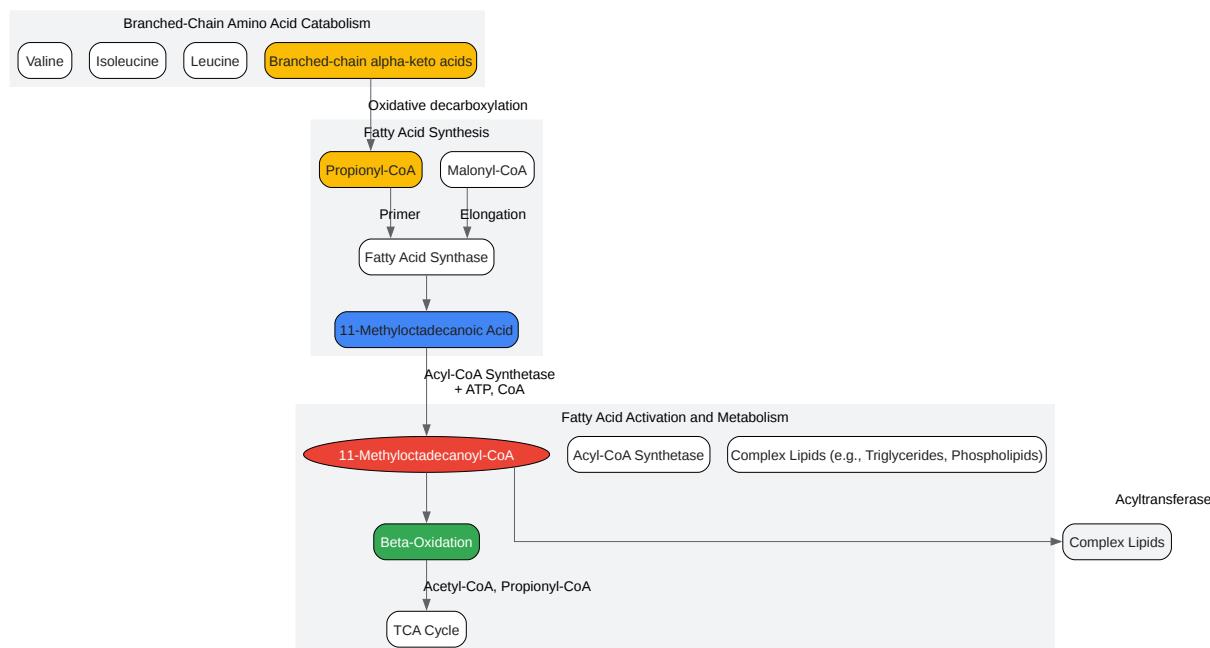
Data Presentation

As no specific quantitative data for **11-Methyloctadecanoyl-CoA** is readily available, the following table presents hypothetical data based on typical concentration ranges for other long-chain acyl-CoAs found in mammalian tissues.

Sample Type	Condition	Hypothetical Concentration of 11- Methyloctadecanoyl-CoA (pmol/mg tissue)
Liver	Control	0.5 - 2.0
Liver	High-Fat Diet	1.5 - 5.0
Muscle	Control	0.2 - 1.0
Muscle	Exercised	0.5 - 2.5
Bacterial Culture	Log Phase	5.0 - 15.0
Bacterial Culture	Stationary Phase	2.0 - 8.0

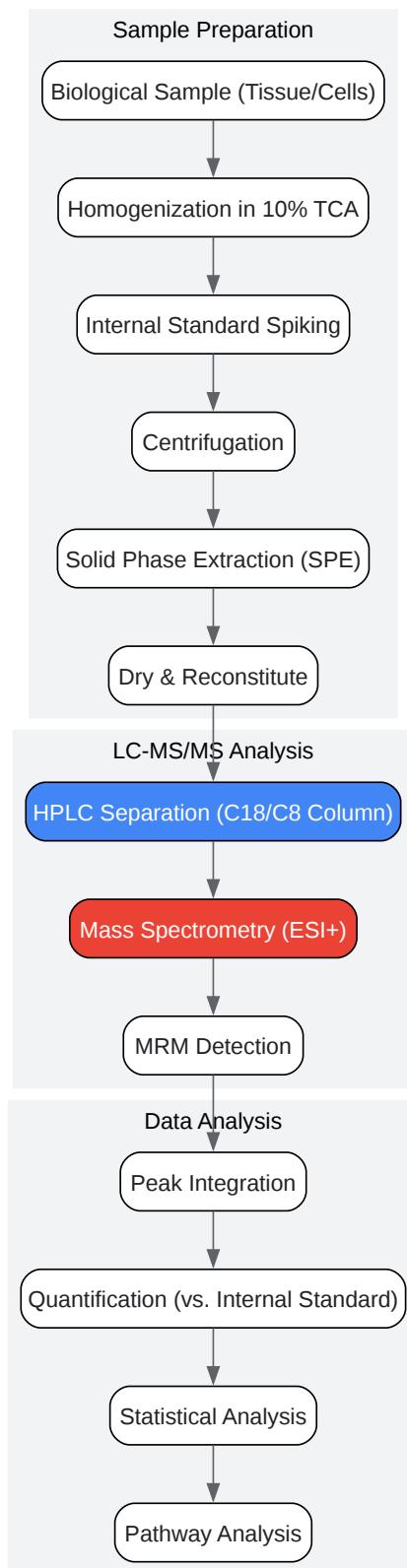
Visualizations

Proposed Metabolic Pathway for **11-Methyloctadecanoyl-CoA**

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Caption: Proposed metabolic pathway of **11-Methyloctadecanoyl-CoA**.

Experimental Workflow for Lipidomics Analysis



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Caption: Workflow for **11-Methyloctadecanoyl-CoA** analysis.

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